

# Safety and handling of (4-Phenylmorpholin-2-yl)methanamine

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## Compound of Interest

**Compound Name:** (4-Phenylmorpholin-2-yl)methanamine

**Cat. No.:** B038396

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An In-depth Technical Guide to the Safe Handling of **(4-Phenylmorpholin-2-yl)methanamine**

## Abstract

**(4-Phenylmorpholin-2-yl)methanamine** (CAS No. 112913-99-2) is a substituted phenylmorpholine derivative utilized as a key intermediate in pharmaceutical and agrochemical research, particularly in the fields of neuropharmacology and medicinal chemistry.<sup>[1]</sup> As is common with novel research chemicals, comprehensive toxicological data for this compound is not publicly available. This guide provides a framework for its safe handling, grounded in the precautionary principle and risk assessment based on structural analogy. It is intended for researchers, chemists, and drug development professionals. The protocols herein are designed to establish a self-validating system of safety, ensuring that personnel and environmental risks are minimized when working with this and other compounds of unknown hazard.

## Guiding Principle: The Precautionary Approach to Unknown Hazards

When comprehensive safety data for a novel compound like **(4-Phenylmorpholin-2-yl)methanamine** is unavailable, it must be treated as a hazardous substance.<sup>[2][3]</sup> This approach, known as the precautionary principle, mandates the use of stringent controls to minimize exposure until its toxicological profile is fully elucidated. The responsibility lies with the Principal Investigator to ensure that all personnel are aware of the potential hazards and are

trained in the appropriate handling procedures.[\[2\]](#) This guide is built on this foundation, synthesizing data from structural analogs to build a robust, inferred risk profile.

## Chemical Identity and Inferred Physicochemical Properties

| Property          | Value / Information                              | Source              |
|-------------------|--|---------------------|
| IUPAC Name        | (4-Phenylmorpholin-2-yl)methanamine              | -                   |
| CAS Number        | 112913-99-2                                      | <a href="#">[1]</a> |
| Molecular Formula | C <sub>11</sub> H <sub>16</sub> N <sub>2</sub> O | <a href="#">[1]</a> |
| Molecular Weight  | 192.26 g/mol                                     | <a href="#">[1]</a> |
| Appearance        | Clear liquid                                     | <a href="#">[1]</a> |
| Purity            | ≥ 99% (HPLC available from suppliers)            | <a href="#">[1]</a> |
| Storage           | Store at 0-8 °C                                  | <a href="#">[1]</a> |

## Hazard Identification through Structural Analogy

The molecular structure of **(4-Phenylmorpholin-2-yl)methanamine** contains three key pharmacophores: a phenyl ring, a morpholine heterocycle, and a primary aminomethyl group. By examining the known hazards of compounds containing these moieties, we can construct a reliable, albeit presumptive, hazard profile.

## Analogy to N-Phenylmorpholine: Dermal and Oral Toxicity

The N-phenylmorpholine core is a significant structural component. N-Phenylmorpholine (CAS 92-53-5) is classified as toxic in contact with skin (Acute Toxicity, Dermal, Category 3) and harmful if swallowed (Acute Toxicity, Oral, Category 4).[\[4\]](#)[\[5\]](#) It is also known to cause skin and eye irritation.[\[6\]](#) Therefore, it is prudent to assume that **(4-Phenylmorpholin-2-**

**(4-Phenylmorpholin-2-yl)methanamine** presents, at a minimum, a significant risk of dermal toxicity and is harmful upon ingestion.

## Analogy to Phenethylamine Derivatives: CNS and Sympathomimetic Activity

The compound is a substituted phenethylamine (PEA). The PEA backbone is the basis for a wide range of central nervous system (CNS) stimulants, including dopamine and norepinephrine releasing agents.<sup>[7][8]</sup> These compounds can elicit strong sympathomimetic effects, such as tachycardia, hyperthermia, and agitation, and may also possess hallucinogenic properties.<sup>[9][10]</sup> The potential for psychoactivity and associated physiological stress must be considered a primary hazard. High doses of PEA derivatives can lead to seizures and cardiac arrest.<sup>[11]</sup>

## Analogy to Aminomethyl-Substituted Morpholines: Corrosivity and Sensitization

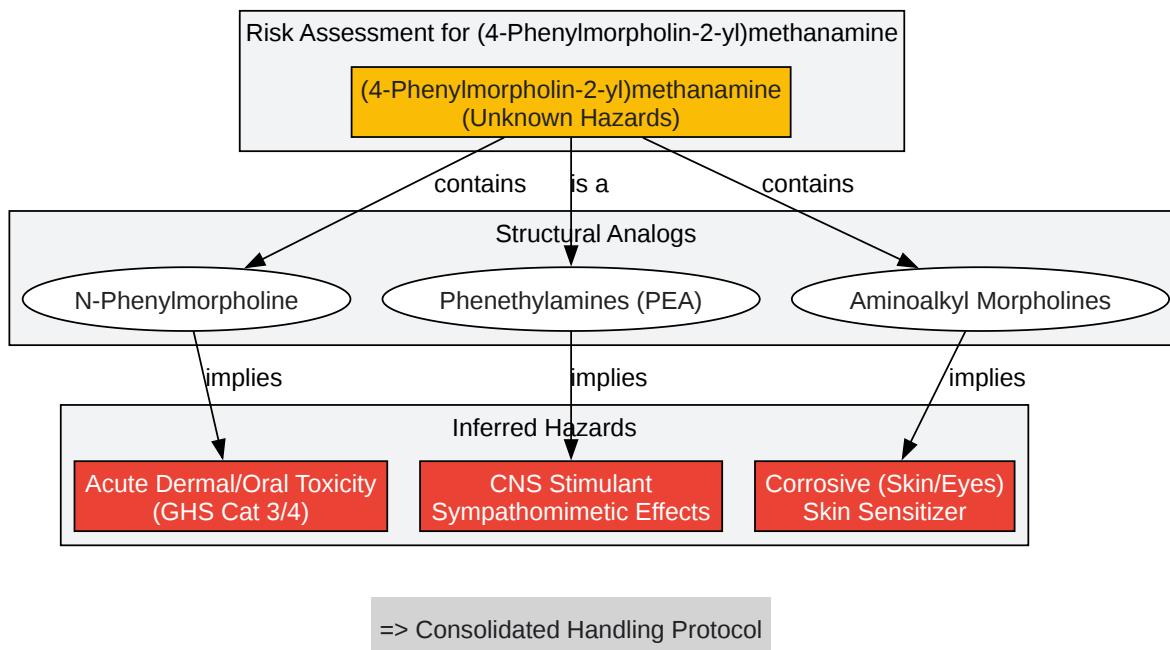
Other aminoalkyl-morpholine derivatives, such as 4-(2-Aminoethyl)morpholine, are classified as corrosive, causing severe skin burns and eye damage.<sup>[12][13][14]</sup> They are also recognized as potential skin sensitizers, capable of causing an allergic reaction upon repeated contact.<sup>[13][15]</sup> The primary amine in the target molecule suggests a strong potential for corrosivity and skin sensitization.

## Summary of Presumed Hazards

Based on this analysis, **(4-Phenylmorpholin-2-yl)methanamine** should be handled as a substance that is:

- Acutely Toxic: Toxic in contact with skin and harmful if swallowed.
- Corrosive: Capable of causing severe skin burns and eye damage.
- Skin Sensitizer: May cause an allergic skin reaction.
- Biologically Active: Presumed to be a CNS stimulant with potential for significant sympathomimetic effects.

The following diagram illustrates the logic for this risk assessment.



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Caption: Risk assessment logic via structural analogy.

## Mandatory Safe Handling Protocols

Given the inferred hazard profile, a multi-layered approach to safety, combining engineering controls, administrative controls, and personal protective equipment (PPE), is required.

## Engineering Controls

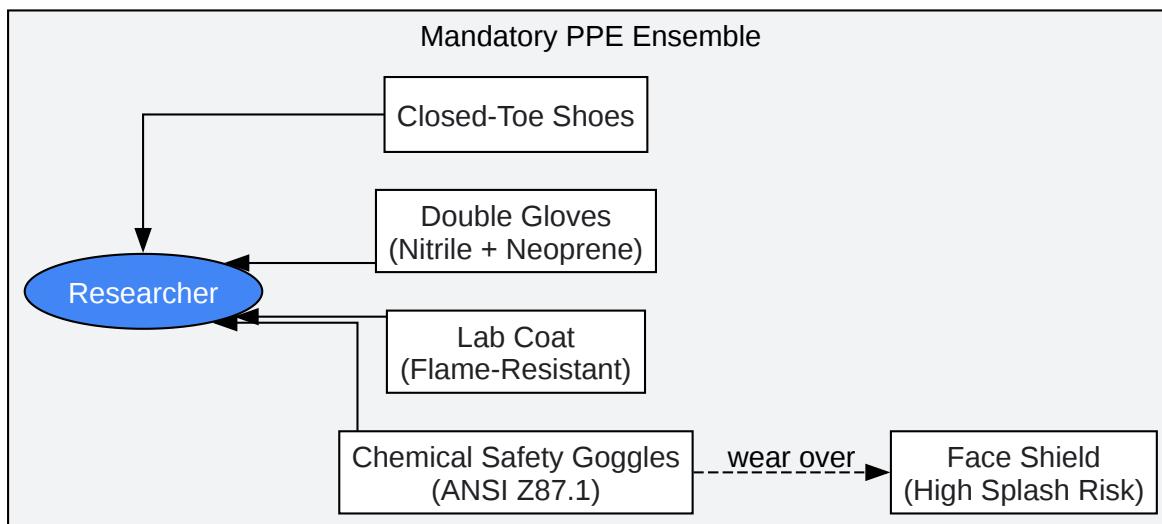
- Chemical Fume Hood: All manipulations of **(4-Phenylmorpholin-2-yl)methanamine**, including weighing, transfers, and dilutions, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or aerosols.[6][16]

- Ventilation: The laboratory must be well-ventilated with a sufficient air exchange rate.

## Personal Protective Equipment (PPE)

A standard PPE ensemble for a particularly hazardous substance must be worn at all times.[\[2\]](#)

- Hand Protection: Use double-gloving. Wear nitrile gloves as a primary layer, with a thicker, chemical-resistant glove (e.g., neoprene or butyl rubber) as the outer layer.[\[16\]](#) Gloves must be inspected before use and changed immediately if contamination is suspected.
- Eye Protection: ANSI Z87.1-compliant chemical safety goggles are mandatory to protect against splashes.[\[16\]](#) A face shield should be worn over the goggles during procedures with a higher splash risk, such as transfers of larger volumes.
- Body Protection: A flame-resistant laboratory coat must be worn and fully buttoned.[\[16\]](#) For larger scale work, a chemically resistant apron is recommended.
- Foot Protection: Closed-toe shoes are required.



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Caption: Required PPE for handling the compound.

# Experimental Workflow: Weighing and Solution Preparation

This protocol is designed to minimize exposure during the most common handling procedures.

- Preparation:

- Designate an area within the fume hood specifically for this work.[\[16\]](#)
- Cover the work surface with absorbent, plastic-backed paper.
- Assemble all necessary equipment (spatulas, vials, solvent, etc.) inside the hood before starting.

- Weighing (Liquid):

- Use a tared, sealed vial for weighing.
- Using a gastight syringe or calibrated pipette, carefully transfer the required volume of the liquid into the vial inside the fume hood.
- Seal the vial immediately.
- Wipe the exterior of the vial with a solvent-dampened cloth (e.g., ethanol) before removing it from the hood for weighing on an external balance.

- Dilution:

- Return the sealed vial to the fume hood.
- Uncap the vial and slowly add the desired solvent, directing the stream down the inner wall of the vial to prevent splashing.
- Reseal and mix by vortexing or gentle agitation.

- Decontamination:

- All disposable items (pipette tips, wipes) that have come into contact with the chemical must be placed in a designated hazardous waste container located inside the hood.
- Wipe down all surfaces and equipment within the hood with an appropriate solvent.
- Carefully remove outer gloves and dispose of them in the hazardous waste container before exiting the hood. Remove inner gloves and dispose of them outside the hood.
- Wash hands thoroughly with soap and water after the procedure is complete.[\[6\]](#)

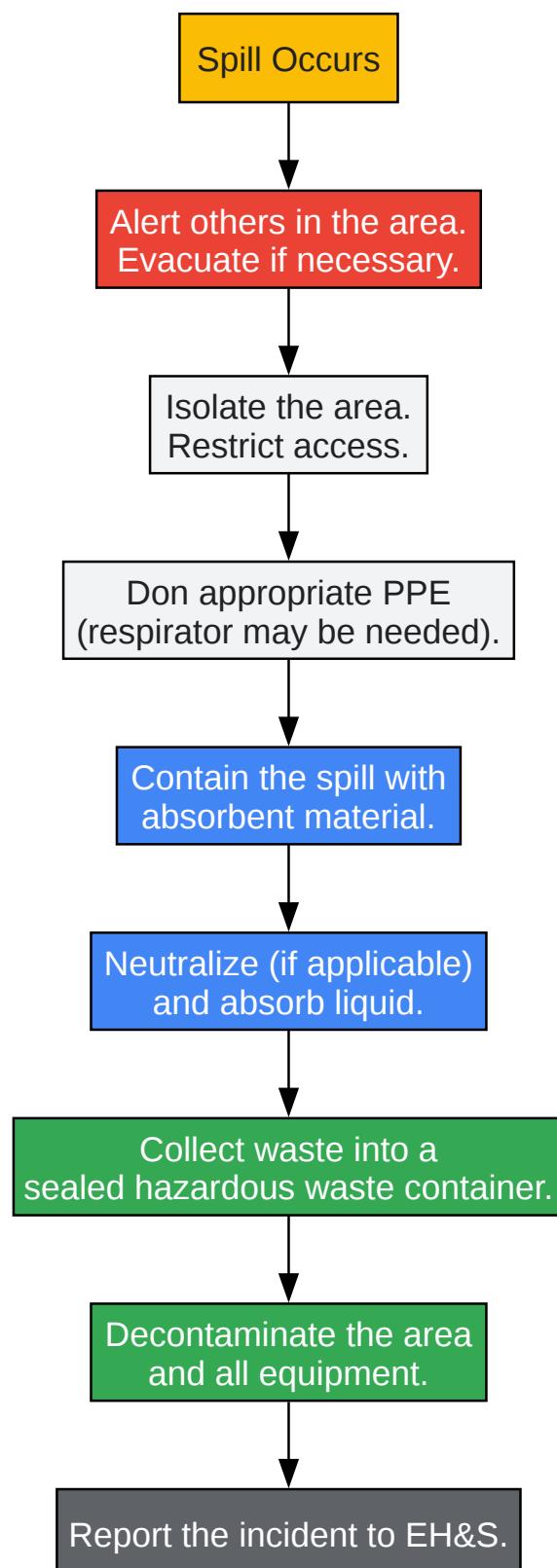
## Storage and Stability

- Primary Container: Store in a tightly sealed, clearly labeled container. The label must include the chemical name, CAS number, and appropriate GHS pictograms (e.g., skull and crossbones, corrosion, health hazard).[\[2\]](#)[\[16\]](#)
- Secondary Containment: The primary container must be stored within a compatible, leak-proof secondary container to contain any potential spills.[\[16\]](#)
- Location: Store in a designated, locked, and ventilated cabinet or refrigerator (0-8 °C as recommended).[\[1\]](#) Do not store with incompatible materials such as strong oxidizing agents or strong acids.[\[5\]](#)[\[6\]](#)
- Inventory: Maintain a detailed inventory log to track usage.

## Emergency Procedures

### Spill Response

All spills of this material should be treated as major spills.[\[16\]](#)



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Caption: Decision workflow for spill response.

## Personnel Exposure

Immediate action is critical in the event of exposure.

- Skin Contact: Immediately remove contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[16][17]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present. Seek immediate medical attention.[6][16]
- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[16][17]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6][17]

## Waste Disposal

All waste contaminated with **(4-Phenylmorpholin-2-yl)methanamine**, including unused material, reaction mixtures, and contaminated labware, must be disposed of as hazardous chemical waste.[3] Collect waste in a designated, sealed, and properly labeled container. Follow all institutional, local, and national regulations for hazardous waste disposal.

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